

# Celastrol precipitation in cell culture media what to do

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## Compound of Interest

Compound Name: Celastrol

Cat. No.: B190767

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## Technical Support Center: Celastrol

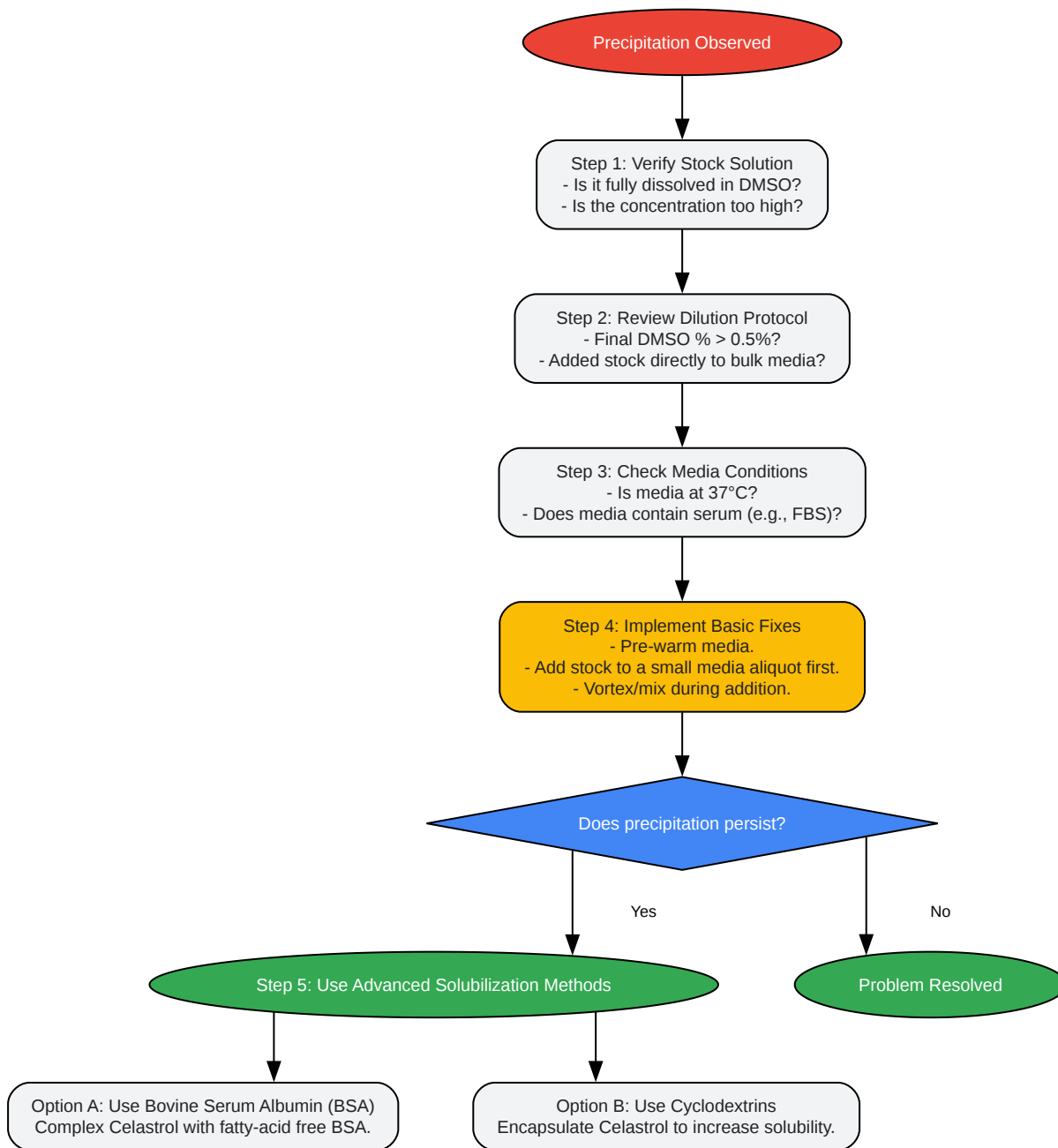
Welcome to the technical support center for **Celastrol**. This resource provides troubleshooting guides and frequently asked questions to help researchers, scientists, and drug development professionals overcome common challenges encountered when using **Celastrol** in cell culture experiments, with a primary focus on addressing its precipitation in aqueous media.

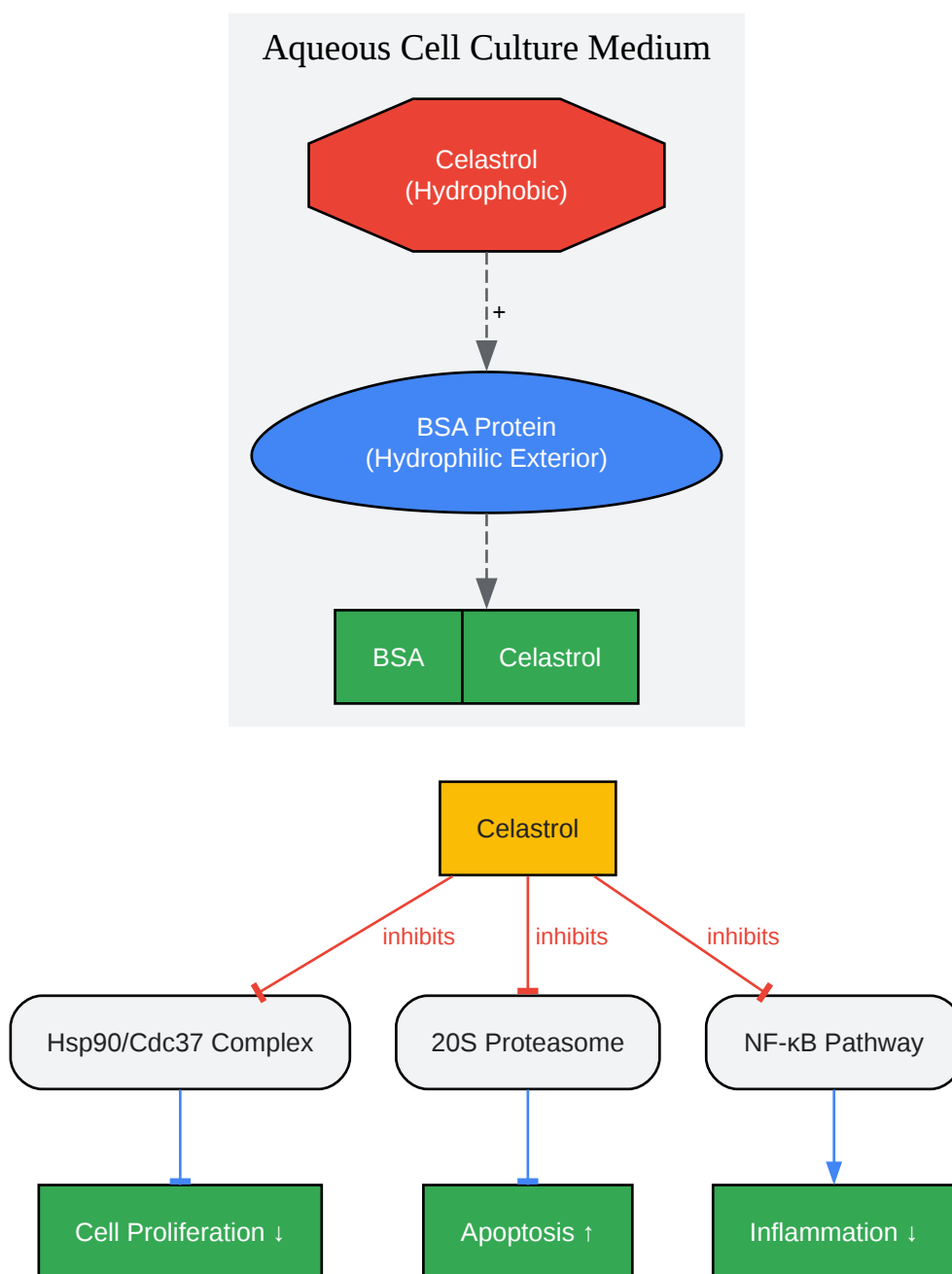
## Troubleshooting Guide

This guide provides systematic solutions to common problems encountered with **Celastrol** solubility in cell culture.

### Q1: I added my Celastrol stock solution to the cell culture medium, and it immediately turned cloudy or I see visible precipitate. What should I do?

A1: This is a common issue due to **Celastrol**'s low aqueous solubility.[1] **Celastrol** is a hydrophobic compound, and when a concentrated stock in an organic solvent like DMSO is diluted into an aqueous buffer or medium, it can "crash out" of solution.[2][3] Follow this troubleshooting workflow to diagnose and resolve the issue.





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## References

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- To cite this document: BenchChem. [Celastrol precipitation in cell culture media what to do]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190767#celastrol-precipitation-in-cell-culture-media-what-to-do]

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